

A Comprehensive Technical Guide to Chromic Phosphate

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Compound of Interest

Compound Name: Chromic phosphate

Cat. No.: B1204742

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This guide provides an in-depth overview of **chromic phosphate**, detailing its chemical properties, synthesis, and applications, with a focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Chromic phosphate, also known as chromium(III) phosphate, is an inorganic compound with the chemical formula CrPO_4 .^{[1][2]} It exists in both anhydrous and hydrated forms, with the latter including $\text{CrPO}_4 \cdot 4\text{H}_2\text{O}$ and $\text{CrPO}_4 \cdot 6\text{H}_2\text{O}$.^[1] The CAS Number for the anhydrous form is 7789-04-0.^{[1][2][3][4][5][6][7]}

The physical and chemical properties of **chromic phosphate** can vary depending on its hydration state and crystalline form. The anhydrous form is a green solid, while the hexahydrate is violet.^[1] It is generally insoluble in water but soluble in acids.^{[1][4][7]}

For ease of comparison, the key quantitative data for different forms of **chromic phosphate** are summarized in the table below.

| Property | Anhydrous Chromic Phosphate (CrPO ₄) | Chromic Phosphate Hexahydrate (CrPO ₄ ·6H ₂ O) |
|---------------------|--|--|
| Molar Mass | 146.97 g/mol [1][2] | 255.06 g/mol [4] |
| Density | 4.236 g/cm ³ [1] | 2.42 g/cm ³ (at 32.5/4 °C)[4] |
| Melting Point | 1907 °C[1] | 100 °C[4] |
| Boiling Point | 2671 °C[1] | Not applicable |
| Appearance | Green solid[1] | Violet powder[1][7] |
| Solubility in water | Insoluble[1] | Insoluble[4] |

Synthesis and Experimental Protocols

Several methods have been developed for the synthesis of **chromic phosphate** in its various forms. The choice of method depends on the desired properties of the final product, such as its crystalline phase, porosity, and hydration state.

A common method for preparing anhydrous **chromic phosphate** involves a solid-state reaction.

Experimental Protocol:

- A mixture of 75 mol% chromium(III) oxide (Cr₂O₃) and 25 mol% ammonium hydrogen phosphate ((NH₄)₂HPO₄) is ground together.
- The resulting mixture is pressed into pellets.
- The pellets are heated in air at 400 °C for 24 hours to remove ammonia and water.
- A subsequent heating sequence is applied: 450 °C for 24 hours, 700 °C for 72 hours, 800 °C for 24 hours, and finally 850 °C for 48 hours.
- The pellets are then gradually cooled to room temperature.[1]



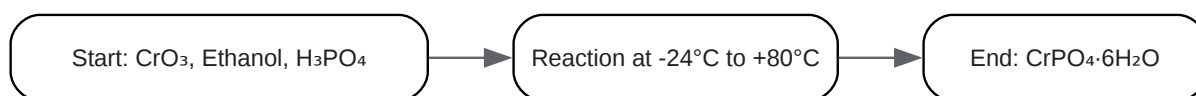
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Caption: Workflow for the synthesis of anhydrous **chromic phosphate**.

The hexahydrated form can be prepared by the reduction of chromium trioxide.

Experimental Protocol:

- Chromium trioxide (CrO_3) is reduced using ethanol in the presence of orthophosphoric acid (H_3PO_4).
- This reaction is carried out at temperatures ranging from -24°C to $+80^\circ\text{C}$.^[1]



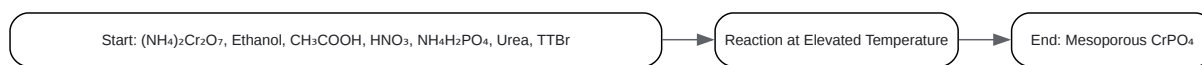
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Caption: Synthesis of hexahydrated **chromic phosphate**.

A gel-like, mesoporous form of **chromic phosphate** can be synthesized through a reduction process followed by a templated synthesis.

Experimental Protocol:

- Ammonium dichromate ($(\text{NH}_4)_2\text{Cr}_2\text{O}_7$) is reduced using ethanol, acetic acid (CH_3COOH), and nitric acid (HNO_3).
- This reduction is performed in the presence of ammonium dihydrogen phosphate ($\text{NH}_4\text{H}_2\text{PO}_4$) and urea.
- The reaction is conducted at an elevated temperature using tetradecyltrimethylammonium bromide (TTBr) as a structure-directing agent to create the mesoporous structure.^[1]



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Caption: Synthesis of mesoporous **chromic phosphate**.

Applications in Research and Drug Development

Chromic phosphate has diverse applications, ranging from industrial uses to specialized roles in medicine.

- Anti-Corrosive Coatings: It is used as a component in anti-corrosive paints and coatings.
- Catalysis: **Chromic phosphate** serves as a catalyst in various chemical reactions.[1]
- Pigments: Due to its stable and vibrant colors, it has been used as a pigment in paints and ceramics, known as Arnaudon's green or Plessy's green.[7]

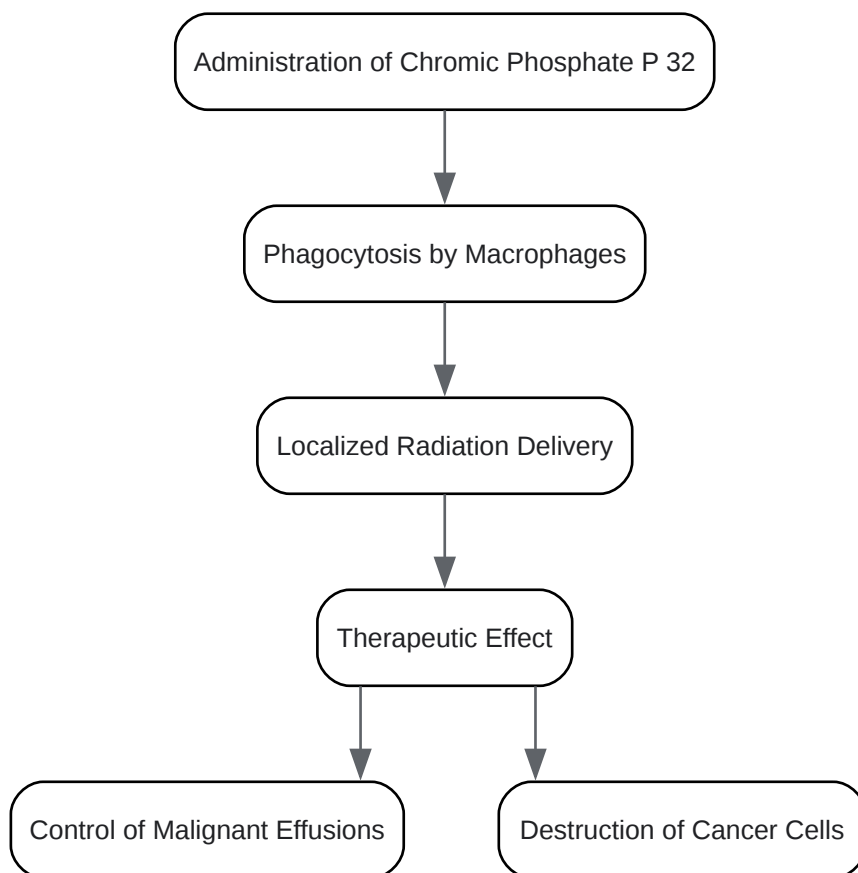
A significant application of **chromic phosphate** in the medical field is in the form of its radioactive isotope, **Chromic Phosphate P 32** (^{32}P). This radiopharmaceutical is used for the treatment of various cancers.[8][9]

Mechanism of Action: **Chromic Phosphate P 32** is a pure beta-emitter.[10] When administered, the colloidal particles are phagocytized by macrophages in the targeted cavity, delivering a localized dose of radiation to the surrounding tissues. This localized radiation helps to control malignant effusions and destroy cancer cells with minimal systemic exposure.[10]

Therapeutic Uses:

- Malignant Effusions: It is used to treat the leakage of fluid into the pleural or peritoneal cavities caused by cancer.[8][9]
- Ovarian and Prostate Cancer: It can be administered by injection to treat cancers in these organs.[8][9]
- Radiosynovectomy: Historically, it was used for the treatment of chronic synovitis.[10]

The following diagram illustrates the logical flow of **Chromic Phosphate P 32**'s therapeutic application.



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Caption: Therapeutic pathway of **Chromic Phosphate P 32**.

Quantitative Data for **Chromic Phosphate P 32**:

| Parameter | Value |
|--------------------|--------------------------------|
| Half-life | 14.3 days[11] |
| Beta Energy (Mean) | 695 keV[11] |
| Beta Energy (Max) | 1.71 MeV[11] |
| Tissue Penetration | Approx. 2.9 mm in aluminum[11] |

Safety Considerations

Chromium compounds, in general, should be handled with care. While **chromic phosphate** (Cr(III)) is less toxic than hexavalent chromium (Cr(VI)) compounds, appropriate safety measures, such as wearing personal protective equipment, are recommended. For the radiopharmaceutical form, **Chromic Phosphate P 32**, handling must be done in accordance with regulations for radioactive materials by trained personnel.

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